

# Acryloyl-PEG4-OH in Bioconjugation: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Acryloyl-PEG4-OH

Cat. No.: B3120244

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## Introduction

**Acryloyl-PEG4-OH** is a heterobifunctional linker containing a reactive acrylate group and a terminal hydroxyl group, connected by a 4-unit polyethylene glycol (PEG) spacer. This unique architecture makes it a valuable tool in bioconjugation, enabling the covalent attachment of the PEG moiety to biomolecules such as proteins, peptides, and oligonucleotides. The acrylate group serves as a Michael acceptor, readily reacting with nucleophiles like thiols (from cysteine residues) and, to a lesser extent, amines (from lysine residues). The hydroxyl group provides a site for further functionalization or can remain as a terminal group to enhance hydrophilicity.

The integrated PEG4 spacer offers several advantages in bioconjugation. It increases the solubility and stability of the resulting conjugate, reduces immunogenicity, and provides a flexible, hydrophilic linkage between the biomolecule and another moiety of interest, such as a drug payload in an antibody-drug conjugate (ADC) or a solid support. This guide provides a comprehensive technical overview of **Acryloyl-PEG4-OH**, including its physicochemical properties, reaction mechanisms, experimental protocols, and applications in bioconjugation and hydrogel formation.

## Physicochemical Properties of Acryloyl-PEG4-OH

A clear understanding of the physicochemical properties of **Acryloyl-PEG4-OH** is crucial for its effective use in bioconjugation.

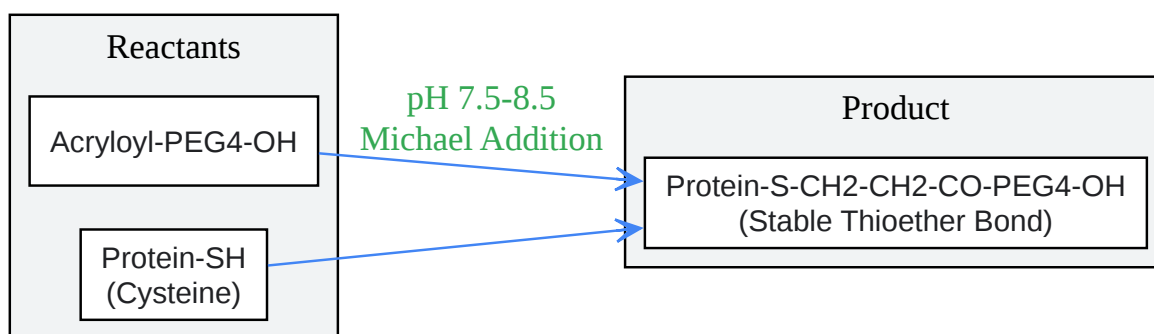
Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O <sub>6</sub>	N/A
Molecular Weight	250.29 g/mol	N/A
Appearance	Colorless to pale yellow oil	N/A
Solubility	Soluble in water and most organic solvents	N/A
Reactive Groups	Acrylate, Hydroxyl	N/A
Spacer Arm	18.1 Å (PEG4)	N/A

## Bioconjugation with Acryloyl-PEG4-OH

The primary application of **Acryloyl-PEG4-OH** lies in the covalent modification of biomolecules. The acrylate group is the key reactive handle for this purpose.

### Reaction Mechanism: Michael Addition

The conjugation of **Acryloyl-PEG4-OH** to proteins predominantly occurs via a Michael addition reaction. This reaction involves the nucleophilic attack of a deprotonated thiol group (thiolate) from a cysteine residue on the  $\beta$ -carbon of the acrylate moiety. The reaction is most efficient at a pH range of 7.5-8.5, where a sufficient concentration of the reactive thiolate anion is present. While reaction with the  $\epsilon$ -amino group of lysine is also possible, it is generally slower and requires higher pH conditions.



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Caption: Michael addition of a protein thiol to **Acryloyl-PEG4-OH**.

## Experimental Protocol: Conjugation to a Cysteine-Containing Protein

This protocol provides a general guideline for the conjugation of **Acryloyl-PEG4-OH** to a protein with an available cysteine residue. Optimization may be required for specific proteins.

Materials:

- Protein solution (e.g., 1-10 mg/mL in a suitable buffer)
- **Acryloyl-PEG4-OH**
- Conjugation Buffer: 100 mM sodium phosphate, 150 mM NaCl, 2 mM EDTA, pH 7.5-8.5
- Reducing agent (optional, for proteins with disulfide bonds): e.g., TCEP (tris(2-carboxyethyl)phosphine)
- Quenching reagent: e.g., L-cysteine or  $\beta$ -mercaptoethanol
- Purification system: Size-exclusion chromatography (SEC) or dialysis

Procedure:

- Protein Preparation: If the target cysteine is in a disulfide bond, pre-treat the protein with a 2-10 molar excess of TCEP for 1 hour at room temperature to reduce the disulfide bond. Remove excess TCEP by buffer exchange into the conjugation buffer.
- Reaction Setup: Add a 10-50 molar excess of **Acryloyl-PEG4-OH** (dissolved in a small amount of conjugation buffer or a compatible organic solvent like DMSO) to the protein solution.
- Incubation: Gently mix the reaction mixture and incubate at room temperature for 2-4 hours or overnight at 4°C. The reaction progress can be monitored by LC-MS.
- Quenching: Add a 10-fold molar excess of the quenching reagent (relative to the initial amount of **Acryloyl-PEG4-OH**) to the reaction mixture and incubate for 30 minutes to

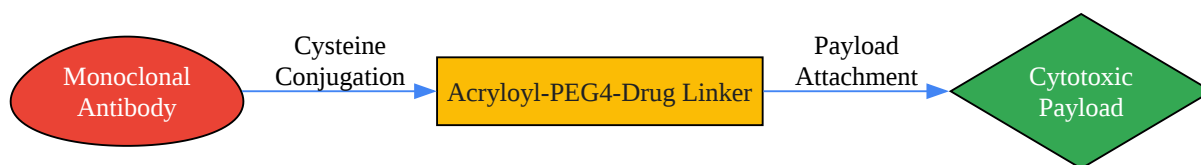
consume any unreacted acrylate groups.

- Purification: Purify the protein-PEG conjugate from unreacted **Acryloyl-PEG4-OH** and quenching reagent using SEC or extensive dialysis against a suitable storage buffer.
- Characterization: Characterize the conjugate by SDS-PAGE to observe the increase in molecular weight, and by mass spectrometry to confirm the degree of conjugation.[1][2][3] The protein concentration can be determined by methods like the BCA assay, though PEGylation might interfere with some colorimetric assays.[4]

Parameter	Recommended Condition
pH	7.5 - 8.5
Temperature	4°C to Room Temperature
Molar Excess of Acryloyl-PEG4-OH	10-50 fold over protein
Reaction Time	2-24 hours
Purification Method	Size-Exclusion Chromatography, Dialysis

## Application in Antibody-Drug Conjugates (ADCs)

**Acryloyl-PEG4-OH** can be utilized as a linker in the construction of ADCs. The hydroxyl group can be activated or replaced with another functional group to attach a cytotoxic payload. The acrylate end then reacts with cysteine residues on the antibody. The PEG4 spacer helps to improve the solubility and pharmacokinetic profile of the ADC.[5][6]



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Caption: General structure of an ADC utilizing an **Acryloyl-PEG4-OH** derived linker.

The stability of the thioether bond formed from the Michael addition is a critical factor for the efficacy and safety of an ADC. While generally stable, the ester group within the acrylate moiety can be susceptible to hydrolysis, which is a consideration in linker design.[7]

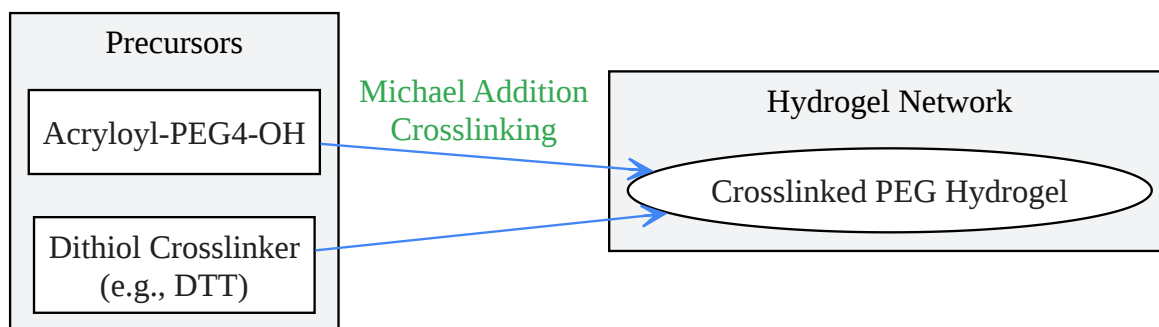
## Formation of PEG Hydrogels

**Acryloyl-PEG4-OH** can also be used as a component in the formation of hydrogels. The acrylate group can participate in polymerization reactions, while the hydroxyl group can be functionalized to introduce other crosslinking moieties or to attach bioactive molecules.

## Hydrogel Formation Mechanism

PEG-based hydrogels can be formed through various crosslinking chemistries. When using **Acryloyl-PEG4-OH**, a common method is to copolymerize it with a di- or multi-functional acrylate crosslinker, such as PEG-diacrylate (PEGDA), via photopolymerization.[1]

Alternatively, it can be crosslinked with a dithiol-containing molecule through a Michael addition reaction.[8]



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Caption: Hydrogel formation via Michael addition of **Acryloyl-PEG4-OH** and a dithiol crosslinker.

## Experimental Protocol: Hydrogel Formation via Michael Addition

This protocol provides a general method for forming a hydrogel using **Acryloyl-PEG4-OH** and a dithiol crosslinker.

Materials:

- **Acryloyl-PEG4-OH**
- Dithiol crosslinker (e.g., dithiothreitol (DTT) or a PEG-dithiol)
- Buffer: Triethanolamine (TEOA) buffer (0.3 M, pH 8.0)
- Drug or cells to be encapsulated (optional)

Procedure:

- **Precursor Solutions:** Prepare a stock solution of **Acryloyl-PEG4-OH** in the TEOA buffer. Prepare a separate stock solution of the dithiol crosslinker in the same buffer.
- **Mixing:** To initiate gelation, mix the two precursor solutions at a desired stoichiometric ratio of acrylate to thiol groups (e.g., 1:1). If encapsulating a drug or cells, they should be added to one of the precursor solutions before mixing.
- **Gelation:** Allow the mixture to stand at room temperature or 37°C. Gelation time can vary from minutes to hours depending on the concentration of precursors and the reactivity of the thiol.<sup>[8]</sup>
- **Characterization:** The mechanical properties of the hydrogel, such as the storage and loss moduli, can be characterized by rheometry.<sup>[9][10]</sup> The swelling ratio can be determined by measuring the wet and dry weights of the hydrogel.

Parameter	Typical Range
Polymer Concentration	5-20% (w/v)
Acrylate:Thiol Ratio	1:1
pH	7.5 - 8.5
Gelation Time	Minutes to Hours

## Conclusion

**Acryloyl-PEG4-OH** is a versatile and valuable reagent in the field of bioconjugation. Its heterobifunctional nature, combined with the beneficial properties of the PEG spacer, makes it suitable for a wide range of applications, from the development of sophisticated antibody-drug conjugates to the formation of biocompatible hydrogels for drug delivery and tissue engineering. A thorough understanding of its reactivity and careful optimization of reaction conditions are key to its successful implementation in research and development.

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## References

- 1. mdpi.com [mdpi.com]
- 2. Recent advances in crosslinking chemistry of biomimetic poly(ethylene glycol) hydrogels - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Poly(ethylene Glycol) Methyl Ether Methacrylate-Based Injectable Hydrogels: Swelling, Rheological, and In Vitro Biocompatibility Properties with ATDC5 Chondrogenic Lineage - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. adc.bocsci.com [adc.bocsci.com]
- 6. ADC Linkers, PEG Linkers Supply - Biopharma PEG [biochempeg.com]
- 7. Effects of neighboring sulfides and pH on ester hydrolysis in thiol-acrylate photopolymers - PMC [pmc.ncbi.nlm.nih.gov]
- 8. An injectable thiol-acrylate poly(ethylene glycol) hydrogel for sustained release of methylprednisolone sodium succinate - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Cartilage-like mechanical properties of poly (ethylene glycol)-diacrylate hydrogels - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Poly(ethylene glycol) Hydrogels with Adaptable Mechanical and Degradation Properties for Use in Biomedical Applications - PMC [pmc.ncbi.nlm.nih.gov]

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